

hCAII-IN-4 stock solution preparation and storage

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Compound of Interest

Compound Name: hCAII-IN-4

Cat. No.: B14765202

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Application Notes and Protocols for hCAII-IN-4

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the preparation and storage of stock solutions of **hCAII-IN-4**, a potent human carbonic anhydrase II (hCAII) inhibitor. Adherence to these protocols is crucial for ensuring the stability, and activity of the compound for reliable and reproducible experimental results.

Physicochemical and Storage Data

The following table summarizes the key physicochemical properties and recommended storage conditions for **hCAII-IN-4**.

Parameter	Value	Source
Molecular Formula	C ₃₁ H ₂₃ NO ₉	[1]
Molecular Weight	553.52 g/mol	[2]
Appearance	Solid	[1]
Solubility	Soluble in DMSO (up to 10 mM)	[1][2]
Storage of Solid	-20°C for 3 years or 4°C for 2 years	[1]
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	[1]
Shipping Condition	Room temperature	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of hCAII-IN-4 in DMSO

This protocol describes the preparation of a 10 mM stock solution of **hCAII-IN-4**, a common starting concentration for in vitro assays.

Materials:

- **hCAII-IN-4** solid powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, RNase/DNase-free polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

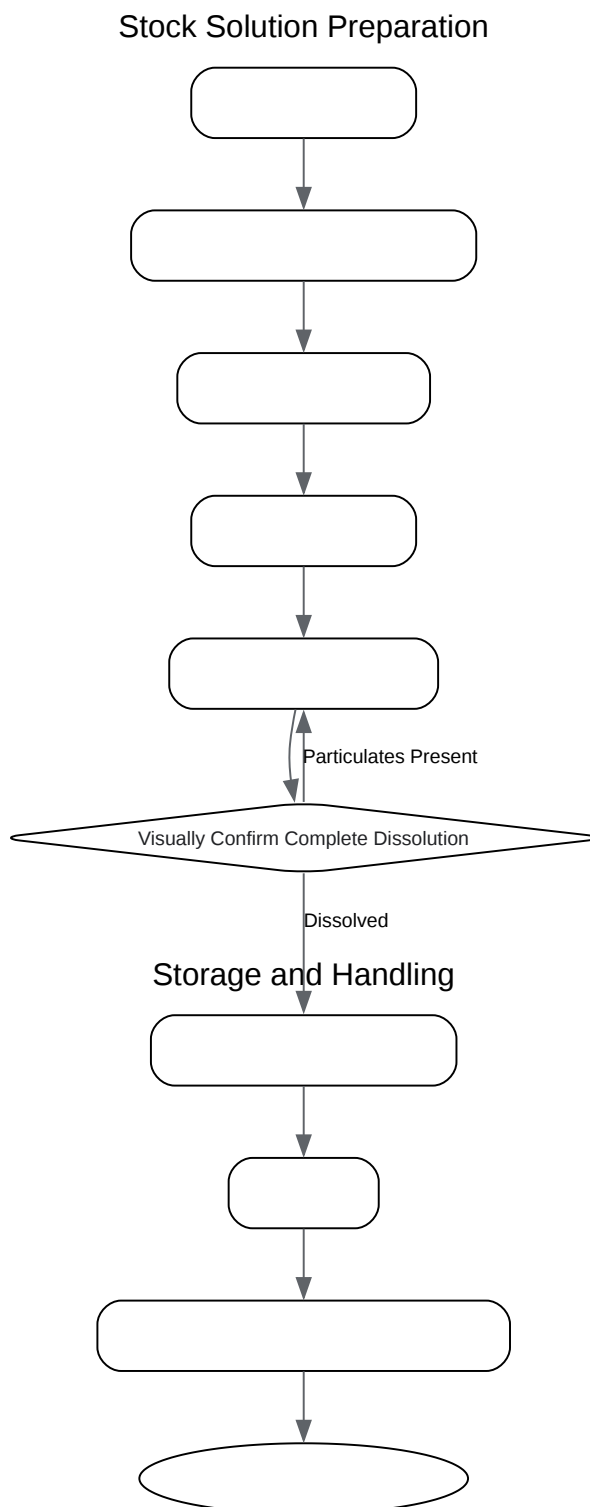
Procedure:

- **Equilibration:** Before opening, allow the vial of **hCAII-IN-4** to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation of atmospheric moisture onto the compound.
- **Weighing:** Accurately weigh the desired amount of **hCAII-IN-4** powder in a sterile microcentrifuge tube using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.54 mg of **hCAII-IN-4** (Molecular Weight = 553.52 g/mol).
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **hCAII-IN-4** powder. For the example above, add 1 mL of DMSO.
- **Dissolution:** Vortex the solution for 1-2 minutes to ensure complete dissolution of the compound. Gentle warming in a water bath (not exceeding 37°C) or brief sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile polypropylene microcentrifuge tubes.^[3]
- **Labeling and Storage:** Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1]

Visualized Workflow

The following diagram illustrates the recommended workflow for the preparation and storage of **hCAII-IN-4** stock solutions.

Workflow for hCAII-IN-4 Stock Solution Preparation and Storage

[Click to download full resolution via product page](#)Caption: Workflow for **hCAII-IN-4** Stock Solution Preparation and Storage.

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References

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